

physical and chemical properties of 4-Ethoxybenzene-1,2-diamine

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Compound of Interest

Compound Name: 4-Ethoxybenzene-1,2-diamine

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An In-depth Technical Guide to 4-Ethoxybenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Ethoxybenzene-1,2-diamine**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound may be of interest.

Core Properties

4-Ethoxybenzene-1,2-diamine, also known as 3,4-diaminophenetole, is an aromatic amine with the chemical formula C₈H₁₂N₂O. It presents as an off-white to gray solid.^[1] This compound is a key intermediate in the synthesis of various heterocyclic compounds, including those with potential biological activity.

Physical Properties

The key physical properties of **4-Ethoxybenzene-1,2-diamine** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	1197-37-1	
Molecular Formula	C ₈ H ₁₂ N ₂ O	
Molecular Weight	152.19 g/mol	
Appearance	Off-white to gray solid	[1]
Melting Point	71.5 °C	[2]
79-81 °C	[1]	
Boiling Point	295 °C	[2]
274.67 °C (rough estimate)	[1]	
Solubility	Very soluble in water; soluble in ethanol, ethyl ether, and chloroform.	[2]
pKa	4.82 ± 0.10 (Predicted)	[1]
Refractive Index	1.4940 (estimate)	[1]
Density	1.131 ± 0.06 g/cm ³ (20 °C, 760 Torr)	[1]

Chemical Properties

Property	Value	Source
InChI	1S/C8H12N2O/c1-2-11-6-3-4-7(9)8(10)5-6/h3-5H,2,9-10H2,1H3	
InChI Key	KLLREYQZEOLXHA-UHFFFAOYSA-N	
SMILES	CCOc1ccc(N)c(N)c1	
Storage	2-8°C, protect from light	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Ethoxybenzene-1,2-diamine** are not readily available in the public domain. However, a general method can be inferred from the synthesis of analogous compounds, which typically involves the reduction of the corresponding nitroaniline.

General Synthesis of **4-Ethoxybenzene-1,2-diamine** (Generalized Protocol)

A common route to synthesize o-phenylenediamines is the reduction of the corresponding o-nitroaniline. For **4-Ethoxybenzene-1,2-diamine**, the starting material would be 4-Ethoxy-2-nitroaniline.

Reaction:



Reagents and Equipment:

- 4-Ethoxy-2-nitroaniline
- Reducing agent (e.g., Sodium borohydride with a catalyst like copper ferrite nanoparticles, or zinc dust in ethanol/alkali)
- Solvent (e.g., Water, Ethanol)
- Round-bottomed flask
- Stirrer
- Reflux condenser (if heating is required)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Dissolve 4-Ethoxy-2-nitroaniline in a suitable solvent within the round-bottomed flask.
- Add the reducing agent portion-wise, controlling the reaction temperature as needed. The reaction may be exothermic.
- Stir the reaction mixture at room temperature or under reflux for a time sufficient to ensure complete conversion (monitoring by TLC is recommended).
- Upon completion, filter the reaction mixture to remove any solids (e.g., catalyst, excess zinc).
- Concentrate the filtrate under reduced pressure to remove the solvent.
- The crude product can be purified by recrystallization or column chromatography.

Disclaimer: This is a generalized protocol and requires optimization for specific laboratory conditions.

Synthesis of Quinoxalines from 4-Ethoxybenzene-1,2-diamine

4-Ethoxybenzene-1,2-diamine is a useful precursor for the synthesis of quinoxaline derivatives, which are of interest in medicinal chemistry.

Reaction:

4-Ethoxybenzene-1,2-diamine + 1,2-Dicarbonyl compound → Substituted Quinoxaline

Reagents and Equipment:

- **4-Ethoxybenzene-1,2-diamine**
- A 1,2-dicarbonyl compound (e.g., benzil)
- Catalyst (e.g., pyridine, ammonium heptamolybdate tetrahydrate)
- Solvent (e.g., THF, Ethanol/Water)
- Round-bottomed flask

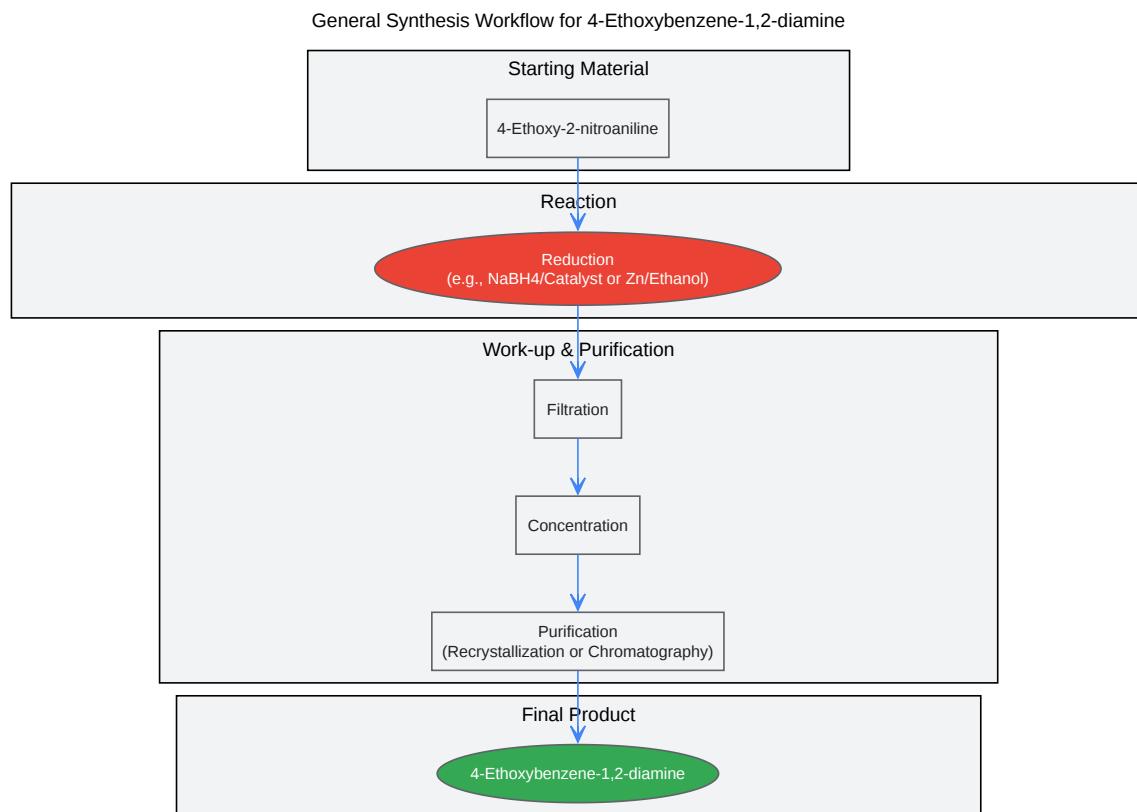
- Magnetic stirrer
- Apparatus for work-up (separatory funnel, filtration equipment)

Procedure:

- To a stirred mixture of the 1,2-dicarbonyl compound and the catalyst in the chosen solvent, slowly add the **4-Ethoxybenzene-1,2-diamine** at room temperature.[3]
- Continue stirring for the required time, monitoring the reaction progress by Thin Layer Chromatography (TLC).[3]
- Once the reaction is complete, pour the mixture into water and extract the product with an organic solvent like ethyl acetate.[3]
- Wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure to obtain the crude quinoxaline derivative.
- Further purification can be achieved by recrystallization or column chromatography.

Visualizations

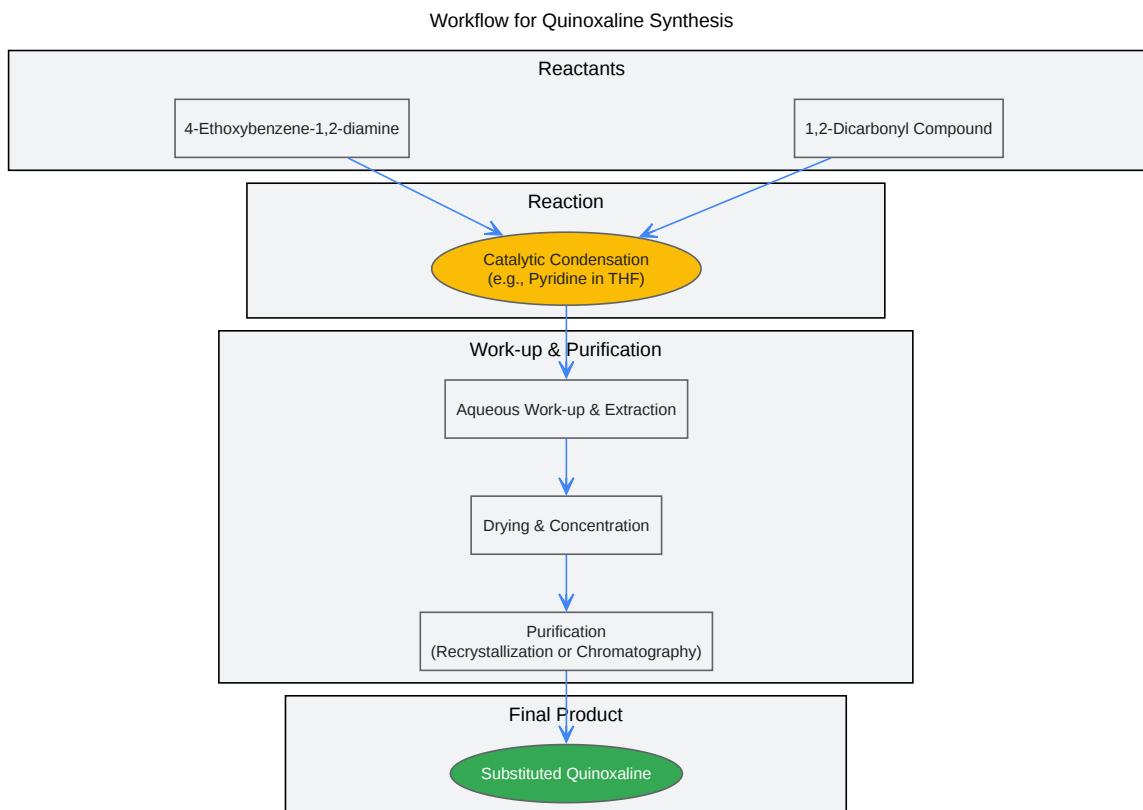
General Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **4-Ethoxybenzene-1,2-diamine**.

Quinoxaline Synthesis Workflow



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Caption: Workflow for the synthesis of quinoxalines using **4-Ethoxybenzene-1,2-diamine**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing specific biological signaling pathways in which **4-Ethoxybenzene-1,2-diamine** is directly involved. Its primary documented application is as a chemical intermediate in the synthesis of other compounds, such as quinoxalines, which may then be investigated for their biological activities. Further research is required to elucidate any direct biological roles of this compound.

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References

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